

Operational Disposal Protocol: Fmoc-N-Me-D-Met-OH

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Compound of Interest

Compound Name: *Fmoc-N-Me-D-Met-OH*

CAS No.: 1932384-22-9

Cat. No.: B1441348

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Executive Summary

This guide outlines the proper disposal procedures for N-alpha-(9-Fluorenylmethyloxycarbonyl)-N-alpha-methyl-D-methionine (**Fmoc-N-Me-D-Met-OH**). While the pure substance is generally classified as low-hazard, its application in peptide synthesis often couples it with hazardous solvents (DMF, DCM) and reactive scavengers.

Immediate Action Directive:

- Pure Solid: Dispose of as Non-Regulated Chemical Waste (unless contaminated).
- In Solution: Disposal is dictated by the solvent carrier (e.g., Halogenated vs. Non-Halogenated).
- Critical Segregation: NEVER mix Methionine derivatives with strong oxidizers (e.g., Nitric Acid, Peroxides) due to exothermic oxidation risks at the thioether side chain.

Chemical Profile & Hazard Identification

Before disposal, verify the material identity against the following parameters to ensure no isomer confusion (e.g., L- vs D- forms).

Parameter	Specification
Chemical Name	Fmoc-N-Me-D-Met-OH
Synonyms	N-Fmoc-N-methyl-D-methionine
CAS Number	Note: Specific CAS for N-Me-D-isomer is rare; use 84000-12-4 (L-isomer) as surrogate for hazard data.
Molecular Formula	C ₂₁ H ₂₃ NO ₄ S
Molecular Weight	385.48 g/mol
Physical State	White to off-white powder
GHS Classification	Not Classified as hazardous by OSHA HCS / EC 1272/2008.
Key Functional Groups	Fmoc (Base-labile), Thioether (Oxidation prone).

Expert Insight: The "N-Methyl" modification increases steric hindrance, making this residue more difficult to couple but does not significantly alter the disposal hazard profile compared to standard Fmoc-Met-OH. The primary safety concern is the sulfur content, which can generate noxious odors if incinerated improperly or mixed with acids.

Pre-Disposal: The Self-Validating Safety Check

To ensure a "Self-Validating System," perform the following three checks before moving the container to waste storage. This prevents downstream accidents in bulking tanks.

- The Oxidizer Check:
 - Why: The Methionine thioether side chain () reacts vigorously with oxidizers to form sulfoxides/sulfones.
 - Action: Confirm the waste stream is free of peroxides, permanganates, or nitric acid.

- The pH Check:
 - Why: Fmoc groups are base-labile (cleaved by piperidine/DBU). High pH waste streams may degrade the compound, releasing the fluorene moiety, which can precipitate and clog lines.
 - Action: Neutralize liquid waste to pH 6–8 if possible, or segregate into "Alkaline Organic" waste.
- The Odor Seal Check:
 - Why: Methionine degradation releases volatile sulfur compounds (mercaptans).
 - Action: Double-seal containers.^[1] Use parafilm around caps.

Detailed Disposal Protocols

Scenario A: Disposal of Pure Solid (Expired or Excess)

Applicability: Unused powder in original vials or weighed excess.

- Containerization: Keep in the original glass/plastic vial if possible.
- Secondary Containment: Place the vial inside a clear, heavy-duty polyethylene bag (minimum 4 mil).
- Labeling:
 - Label as "Non-Regulated Chemical Waste - Solid".
 - Explicitly write: "Contains Sulfur - Do Not Compact".
- Disposal Path: Incineration is preferred over landfill to destroy the organic framework and prevent leaching.

Scenario B: Disposal of Solution Phase (Reaction Mixtures)

Applicability: Dissolved in DMF, NMP, or DCM during peptide synthesis.

- Step 1: Identify the Solvent.

- If DCM (Dichloromethane) is present: Segregate into Halogenated Organic Waste.
- If DMF/NMP (Dimethylformamide) is the carrier: Segregate into Non-Halogenated Organic Waste.
- Step 2: Quench Reactive Species.[1]
 - If DIC/Oxyma or HATU was used, ensure the reaction is quenched (add water/methanol if compatible with waste stream rules) to prevent polymerization in the drum.
- Step 3: Bulking.
 - Pour into the appropriate satellite accumulation container.
 - CRITICAL: Do not fill >90%. Leave headspace for potential off-gassing.

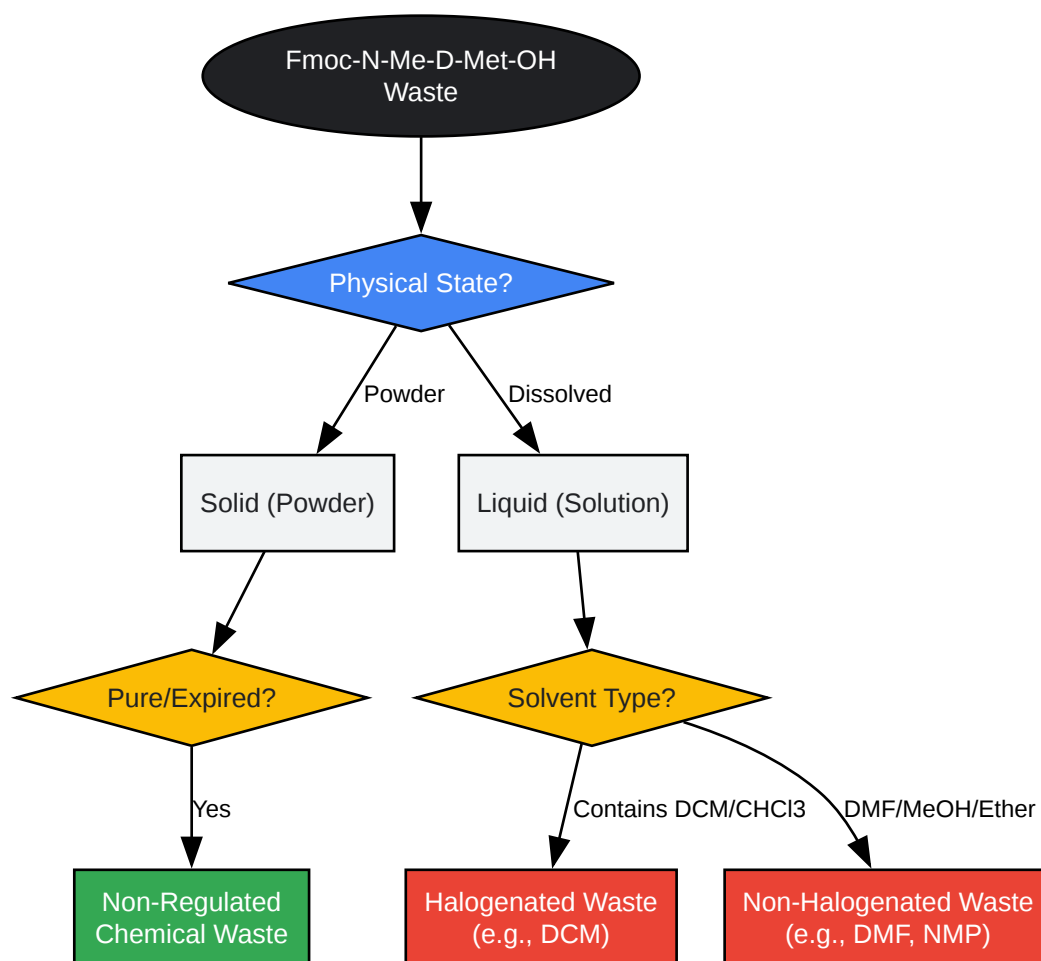
Scenario C: Contaminated Debris (Sharps, Syringes, Vials)[2]

- Trace Residues: Empty vials (<3% remaining) are often considered "RCRA Empty" in the US.
- Protocol:
 - Glass Vials: Triple rinse with solvent (add rinse to Liquid Waste), then dispose of glass in "Broken Glass/Sharps" container.
 - Syringes/Filters: Dispose of in rigid Biohazard/Chemical Sharps containers. Do not recap needles.

Visualization: Logic & Segregation

Figure 1: Waste Stream Decision Matrix

This logic gate ensures the material ends up in the correct regulatory stream based on its physical state and solvent carrier.

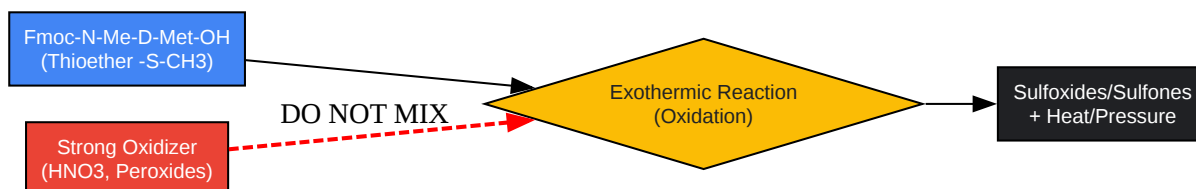


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Caption: Decision matrix for categorizing **Fmoc-N-Me-D-Met-OH** waste streams based on physical state and solvent composition.

Figure 2: The Methionine Oxidation Risk (Segregation Logic)

Why segregation from oxidizers is non-negotiable for Methionine derivatives.



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Caption: Mechanistic pathway showing the risk of mixing Methionine derivatives with strong oxidizers.

Regulatory Framework (US/EU Context)

- USA (RCRA): **Fmoc-N-Me-D-Met-OH** is not P-listed or U-listed. However, if dissolved in Dichloromethane, the waste carries the U080 code. If dissolved in Methanol, it carries U154 (ignitable).
- EU (CLP): Ensure compliance with European Waste Catalogue (EWC) codes.
 - 16 05 06: Laboratory chemicals, consisting of or containing hazardous substances (if mixed with solvents).
 - 16 05 09: Discarded chemicals other than those mentioned in 16 05 06, 16 05 07 or 16 05 08.

Emergency Procedures

- Spill (Solid): Sweep up carefully to avoid dust generation. Place in a sealed container. Ventilate the area.[\[1\]](#)[\[3\]](#)[\[4\]](#)[\[5\]](#)[\[6\]](#)
- Spill (Liquid): Absorb with vermiculite or sand. Do not use combustible materials (sawdust) if the solvent is flammable.
- Skin Contact: Wash with soap and water.[\[3\]](#)[\[4\]](#)[\[5\]](#)[\[6\]](#)[\[7\]](#)[\[8\]](#) Fmoc amino acids are generally mild irritants, but the solvent is usually the primary hazard.

References

- U.S. Environmental Protection Agency (EPA). (2022). Management of Pharmaceutical Hazardous Waste. [\[Link\]](#)
- National Institutes of Health (NIH). (1999). Methionine residues may protect proteins from critical oxidative damage. PubMed. [\[Link\]](#)
- University of California, Irvine. (2020). Standard Practices for Fmoc-Based Solid-Phase Peptide Synthesis. [\[Link\]](#)

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